

Application Notes and Protocols for GSK3008348 in Cell Culture Assays

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Compound of Interest

Compound Name: GSK 3008348

Cat. No.: B15608470

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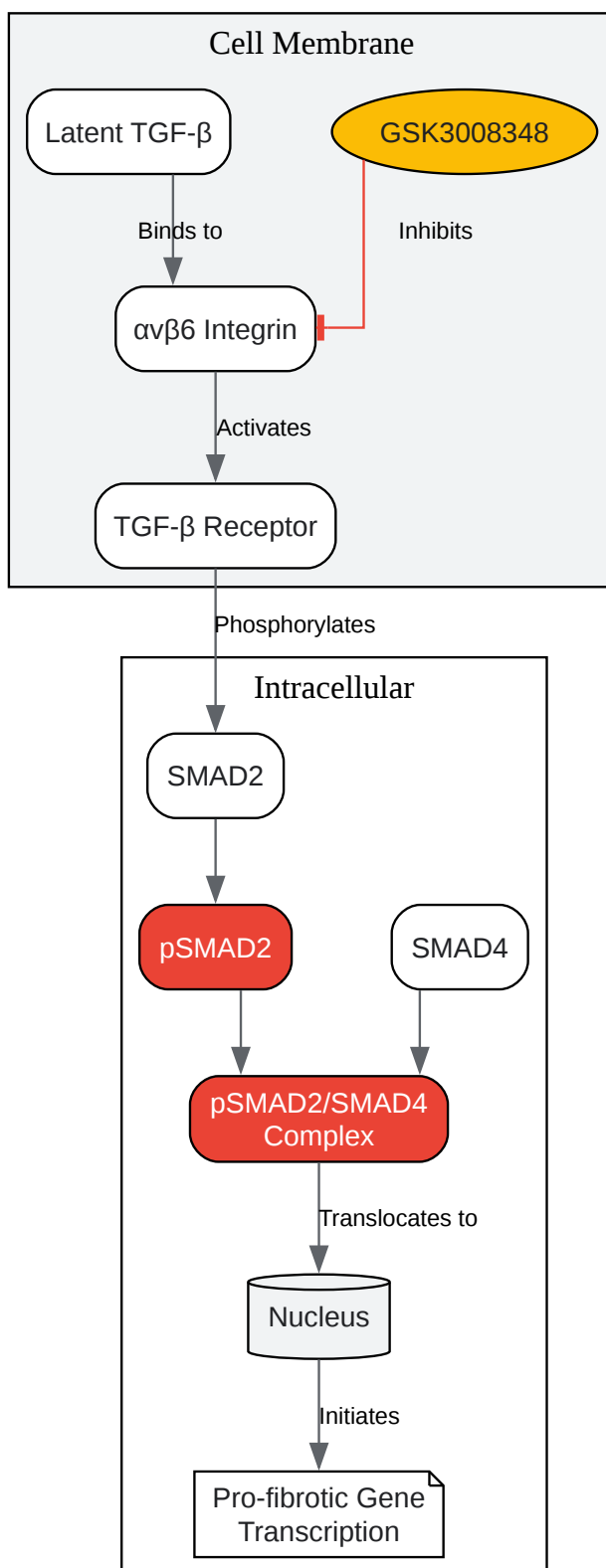
For Researchers, Scientists, and Drug Development Professionals

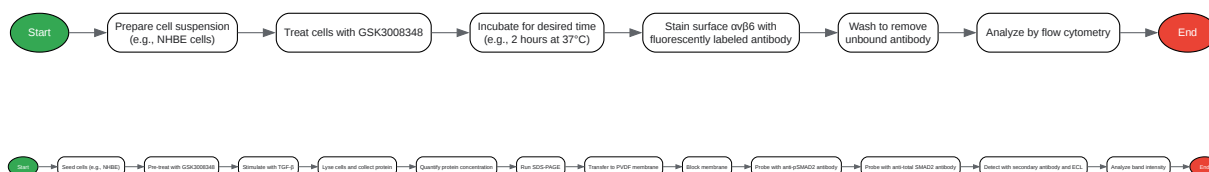
Introduction

GSK3008348 is a potent and selective small molecule inhibitor of the $\alpha\text{v}\beta 6$ integrin.[1] Integrin $\alpha\text{v}\beta 6$ plays a crucial role in the activation of transforming growth factor-beta (TGF- β), a key mediator in fibrotic diseases.[2][3] By binding to $\alpha\text{v}\beta 6$, GSK3008348 effectively blocks the TGF- β signaling pathway, making it a valuable tool for in vitro studies of fibrosis and other $\alpha\text{v}\beta 6$ -mediated processes.[2][3] These application notes provide detailed protocols for utilizing GSK3008348 in common cell culture assays to assess its biological activity.

Mechanism of Action

GSK3008348 is an RGD-mimetic compound that competitively inhibits the binding of natural ligands to the $\alpha\text{v}\beta 6$ integrin.[3] This inhibition prevents the conformational changes in the latent TGF- β complex required for its activation. Consequently, downstream signaling through the canonical SMAD pathway is suppressed. Furthermore, binding of GSK3008348 to $\alpha\text{v}\beta 6$ integrin has been shown to induce the rapid internalization and subsequent lysosomal degradation of the receptor, leading to a prolonged inhibition of TGF- β signaling.[2][3][4]





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